

2-Phenoxyethyl propionate structure

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Compound of Interest

Compound Name: 2-Phenoxyethyl propionate

CAS No.: 23495-12-7

Cat. No.: B1207134

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An In-depth Technical Guide to **2-Phenoxyethyl Propionate**: Structure, Synthesis, and Application

Introduction

2-Phenoxyethyl propionate (CAS No. 23495-12-7) is an aromatic ester valued for its unique organoleptic properties.^{[1][2]} As a member of the Aryl Alkyl Alcohol Simple Acid Esters (AAASAE) structural group, it plays a significant role in the flavor and fragrance industries.^[3] This guide provides a comprehensive technical overview of its molecular structure, synthesis, analytical characterization, and functional applications, intended for researchers, chemists, and professionals in drug development and materials science. Its mild, sweet, fruity-floral aroma makes it a versatile ingredient in a wide array of consumer products, from fine fragrances to household goods.^{[4][5]}

Chemical Structure and Physicochemical Properties

A thorough understanding of a molecule's function begins with its structure and physical characteristics.

Nomenclature and Structural Formula

- IUPAC Name: 2-phenoxyethyl propanoate[2]
- Common Synonyms: Phenoxyethyl propionate, Ethanol, 2-phenoxy-, propanoate, Ethylene glycol monophenyl ether propionate[1][2]
- Molecular Formula: C₁₁H₁₄O₃[1]
- Molecular Weight: 194.23 g/mol [1][2]

The structure of **2-Phenoxyethyl propionate** consists of a phenyl group linked via an ether bond to an ethyl group, which is in turn esterified with propionic acid. This combination of an aromatic ring, an ether linkage, and an ester functional group is crucial to its chemical behavior and sensory profile.

Caption: 2D structure of **2-Phenoxyethyl propionate**.

Physicochemical Data

The physical properties of **2-Phenoxyethyl propionate** dictate its handling, formulation, and performance characteristics. The data below is compiled from various chemical databases and safety assessments.

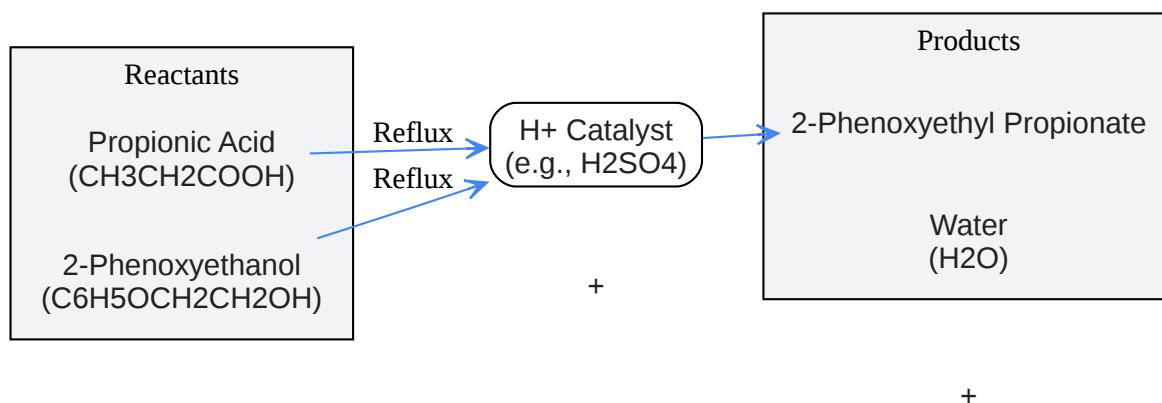
Property	Value	Source
CAS Number	23495-12-7	[1]
Molecular Weight	194.23 g/mol	[1]
Appearance	Colorless clear liquid (est.)	[4][6]
Boiling Point	~262 - 270 °C	[1][4][5]
Flash Point	>93 °C (>200 °F)	[1][4]
Specific Gravity	~1.080 @ 20°C	[1][4]
Water Solubility	283.6 mg/L (est.)	[1]
logP (o/w)	2.26 - 2.6 (est.)	[1][4]

Synthesis Pathway: Fischer Esterification

The primary industrial synthesis of **2-Phenoxyethyl propionate** is achieved through Fischer esterification. This classic acid-catalyzed condensation reaction provides a direct and efficient route to the target ester.

Reaction Principle and Causality

Fischer esterification involves the reaction of a carboxylic acid (propionic acid) with an alcohol (2-phenoxyethanol) in the presence of a strong acid catalyst, typically sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (PTSA). The catalyst's role is critical; it protonates the carbonyl oxygen of the carboxylic acid, rendering the carbonyl carbon more electrophilic and thus more susceptible to nucleophilic attack by the alcohol. This step is the mechanistic cornerstone of the reaction, significantly increasing the reaction rate. The reaction is reversible, and to drive the equilibrium towards the product side, water, a byproduct, is typically removed using a Dean-Stark apparatus or by using an excess of one of the reactants.



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Caption: Fischer esterification of 2-Phenoxyethanol.

Experimental Protocol: A Self-Validating System

The following protocol describes a standard laboratory-scale synthesis. A self-validating system is ensured by including purification steps that remove specific impurities and analytical checks

to confirm product identity and purity.

- Reagent Setup:
 - Equip a 250 mL round-bottom flask with a magnetic stirrer, a Dean-Stark apparatus, and a reflux condenser.
 - Charge the flask with 2-phenoxyethanol (0.5 mol), propionic acid (0.6 mol, 1.2 equivalents), and a catalytic amount of p-toluenesulfonic acid (0.01 mol). Using a slight excess of the carboxylic acid helps shift the reaction equilibrium to favor ester formation.
 - Add toluene (~50 mL) as an azeotropic solvent to facilitate the removal of water.
- Reaction Execution:
 - Heat the mixture to reflux using a heating mantle. The toluene-water azeotrope will begin to distill and collect in the Dean-Stark trap.
 - Monitor the reaction progress by measuring the volume of water collected. The reaction is considered complete when water no longer accumulates (theoretical yield of water is 0.5 mol or ~9 mL). This provides an in-process check on reaction completion.
- Work-up and Purification:
 - Allow the reaction mixture to cool to room temperature.
 - Transfer the mixture to a separatory funnel and wash sequentially with:
 - Saturated sodium bicarbonate (NaHCO_3) solution to neutralize the acid catalyst and remove excess propionic acid. (Causality: The basic solution deprotonates the acids, forming water-soluble salts).
 - Water to remove any remaining salts.
 - Brine (saturated NaCl solution) to reduce the solubility of the organic product in the aqueous layer and aid in separation.

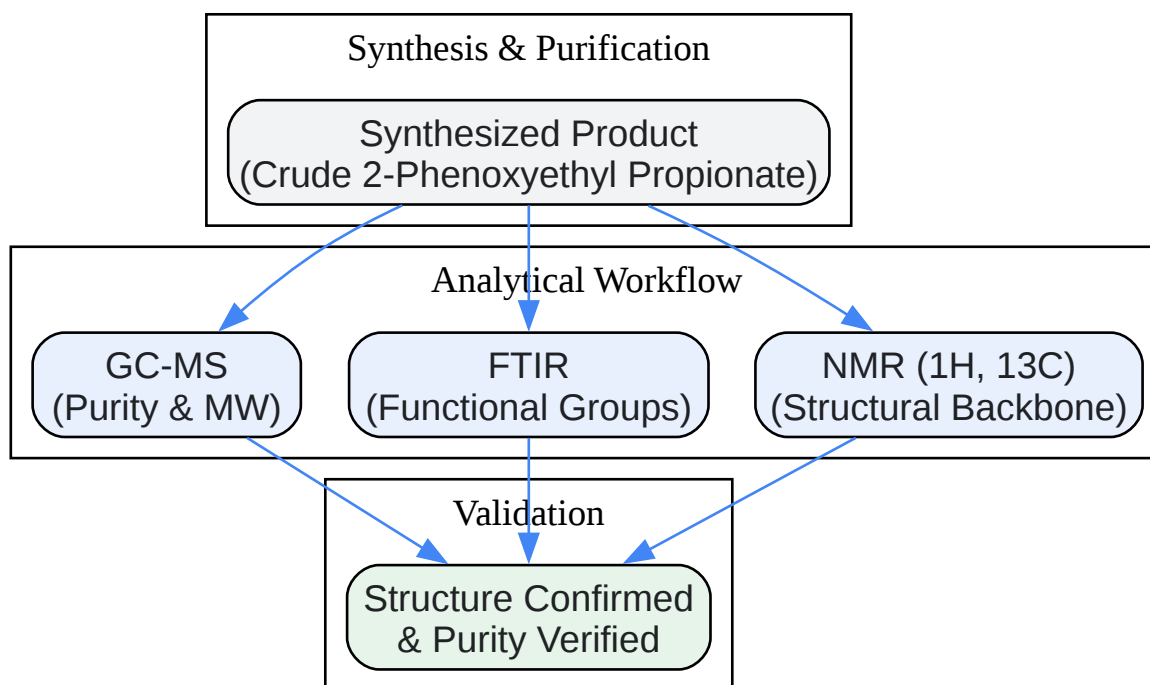
- Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent using a rotary evaporator.
- Final Purification & Validation:
 - Purify the crude product by vacuum distillation. The lower pressure reduces the boiling point, preventing thermal degradation of the product.
 - Collect the fraction boiling at the expected temperature for **2-Phenoxyethyl propionate**.
 - Confirm the identity and purity of the final product using GC-MS, FTIR, and NMR spectroscopy. The expected outcome is a product with >98% purity as determined by Gas Chromatography.[6]

Analytical Characterization and Structural Elucidation

Confirming the molecular structure and purity of synthesized **2-Phenoxyethyl propionate** is essential. A combination of spectroscopic techniques provides a complete picture of the molecule.

- Infrared (IR) Spectroscopy: Key for identifying functional groups. Expected characteristic peaks include a strong C=O stretch for the ester at $\sim 1735\text{ cm}^{-1}$, C-O stretching vibrations for the ether and ester groups in the $1250\text{-}1000\text{ cm}^{-1}$ region, and aromatic C-H stretches just above 3000 cm^{-1} .
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern. In GC-MS analysis, the molecular ion peak $[\text{M}]^+$ would be observed at m/z 194. Key fragments would correspond to the loss of the propionyl group or cleavage at the ether linkage.[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Offers detailed insight into the carbon-hydrogen framework.
 - ^1H NMR: Would show distinct signals for the aromatic protons, the two methylene groups of the ethyl chain (appearing as triplets due to coupling), the methylene group of the propionate chain (a quartet), and the terminal methyl group (a triplet).

- ^{13}C NMR: Would display 11 unique carbon signals corresponding to the molecular formula, with characteristic chemical shifts for the carbonyl carbon (~174 ppm), aromatic carbons (110-160 ppm), and aliphatic carbons (10-70 ppm).[2]



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Caption: Workflow for analytical validation.

Applications and Safety Profile

The specific arrangement of the ether and ester functionalities in **2-Phenoxyethyl propionate** gives it desirable properties for commercial use, primarily in fragrances.

Role in Fragrance and Flavors

2-Phenoxyethyl propionate is classified as a flavoring agent and fragrance ingredient.[2] Its primary application is in perfumery, where it imparts a mild, sweet, floral (rosy), and fruity character with woody or balsamic undertones.[4][5] It functions as:

- A Modifier: It blends seamlessly with other aroma chemicals to soften sharp edges and add complexity to floral and fruity accords.[5]

- A Blending Agent: It helps to harmonize different notes within a fragrance, creating a smoother olfactory transition.
- A Fixative: Due to its relatively high boiling point and molecular weight, it helps to reduce the volatility of more fleeting top notes, increasing the overall tenacity and longevity of the fragrance on the skin or fabric.[5]

It is widely used in fine fragrances, soaps, detergents, lotions, and other personal and home care products.[2][5]

Safety and Toxicological Summary

The safety of **2-Phenoxyethyl propionate** as a fragrance ingredient has been thoroughly evaluated by the Research Institute for Fragrance Materials (RIFM).[1][7]

- Skin Sensitization: Based on existing data and read-across studies with structurally similar compounds like 2-phenoxyethyl isobutyrate, it is not considered to be a skin sensitizer at current use levels.[1]
- Genotoxicity: The weight of evidence from structural analysis and read-across materials indicates no concern for genotoxic potential.[1]
- Phototoxicity: Analysis of its UV/Vis absorption spectra shows no significant absorbance in the relevant range (290-700 nm), indicating it is not expected to be phototoxic or photoallergenic.[1]
- Systemic Toxicity: Repeated dose and reproductive toxicity data are limited for the material itself, but systemic exposure levels from fragrance use are well below the Threshold of Toxicological Concern (TTC), supporting its safe use.[1]

Overall, the existing information supports the safe use of **2-Phenoxyethyl propionate** as a fragrance ingredient under its current declared levels of use.[1]

Conclusion

2-Phenoxyethyl propionate is a structurally well-defined molecule whose value is derived from the synergistic interplay of its ether, ester, and aromatic moieties. Its synthesis via Fischer

esterification is a robust and well-understood process, yielding a high-purity product verifiable through standard analytical techniques. Its primary role as a versatile and safe fragrance ingredient is supported by a favorable olfactory profile and a comprehensive safety assessment, making it a staple component in the formulation of a wide range of consumer products.

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